

4-Methoxy- β -nitrostyrene as a Michael Acceptor: A Technical Guide

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Compound of Interest

Compound Name: 4-Methoxy-beta-nitrostyrene

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Abstract

4-Methoxy- β -nitrostyrene, a derivative of β -nitrostyrene, is a versatile synthetic intermediate with significant applications in organic synthesis and medicinal chemistry. Its electron-deficient olefinic bond, activated by the powerful electron-withdrawing nitro group, renders it an excellent Michael acceptor. This technical guide provides an in-depth overview of the synthesis, reactivity, and applications of 4-methoxy- β -nitrostyrene, with a particular focus on its role in Michael addition reactions. Detailed experimental protocols, quantitative data, and mechanistic diagrams are presented to serve as a comprehensive resource for researchers in the field.

Introduction

β -Nitrostyrenes are a class of organic compounds characterized by a nitro group conjugated with a phenyl-substituted double bond. This structural motif confers unique chemical reactivity, making them valuable building blocks in organic synthesis. The presence of the electron-donating methoxy group in the para position of the phenyl ring in 4-methoxy- β -nitrostyrene enhances the electron density of the aromatic system, influencing its reactivity.^[1] This compound serves as a precursor for the synthesis of various biologically active molecules, including pharmaceuticals and agrochemicals.^{[2][3]} Its ability to undergo Michael addition with a wide range of nucleophiles is a cornerstone of its synthetic utility.^{[4][5]}

Physicochemical and Spectral Data

A summary of the key physicochemical and spectral properties of trans-4-methoxy- β -nitrostyrene is provided below.

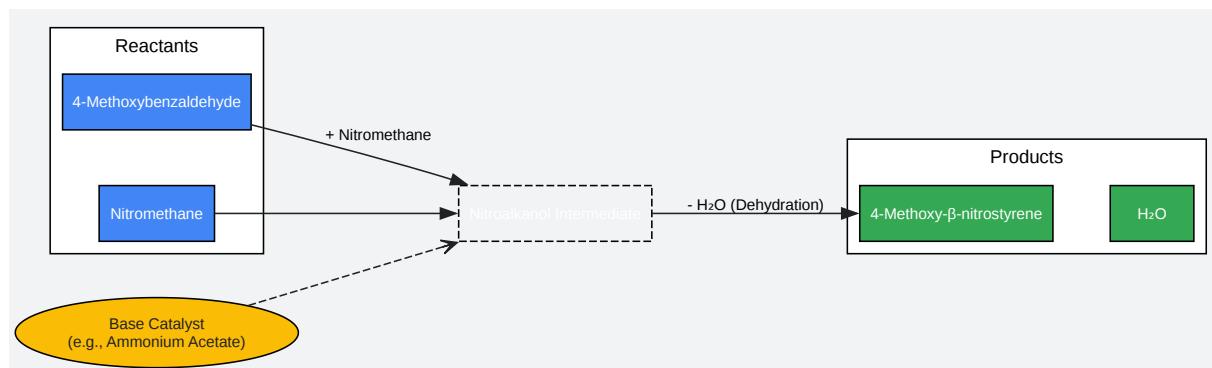
| Property | Value | Reference |
|--|--|-----------|
| IUPAC Name | 1-methoxy-4-[(E)-2-nitroethenyl]benzene | [6] |
| Synonyms | p-Methoxy- β -nitrostyrene, 1-Methoxy-4-(2-nitrovinyl)benzene | [6][7] |
| CAS Number | 3179-10-0 | [6][8] |
| Molecular Formula | C ₉ H ₉ NO ₃ | [6][8] |
| Molecular Weight | 179.17 g/mol | [6][8] |
| Appearance | Yellow needle-like or flake-like crystals | [4] |
| Melting Point | 86-88 °C | [4] |
| Solubility | Chloroform (25 mg/mL), soluble in ethanol and benzene | [4] |
| ¹ H NMR (CDCl ₃ , 400 MHz) | δ 7.98 (d, J = 13.5 Hz, 1H), 7.60-7.45 (m, 3H), 6.95 (d, J = 8.7 Hz, 2H), 3.87 (s, 3H) | [9] |
| IR (KBr) | Data available in spectral databases | [6][8] |

Synthesis of 4-Methoxy- β -nitrostyrene

The most common and efficient method for the synthesis of 4-methoxy- β -nitrostyrene is the Henry reaction, also known as the nitroaldol reaction.[10][11] This reaction involves the base-

catalyzed condensation of 4-methoxybenzaldehyde with nitromethane, followed by dehydration of the intermediate nitroalkanol.

General Reaction Scheme



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Caption: General workflow for the synthesis of 4-Methoxy-β-nitrostyrene via the Henry Reaction.

Experimental Protocols

This protocol is adapted from a general procedure for the synthesis of β-nitrostyrenes.[\[9\]](#)[\[12\]](#)

Materials:

- 4-Methoxybenzaldehyde
- Nitromethane
- Ammonium acetate
- Glacial acetic acid

- Ice-water
- Ethyl acetate (EtOAc)
- Brine
- Anhydrous sodium sulfate (Na_2SO_4)

Procedure:

- To a solution of ammonium acetate (2.4 eq) in 20 mL of acetic acid, add nitromethane (6.9 eq) followed by 4-methoxybenzaldehyde (1 eq).[9]
- Heat the mixture to reflux at 100 °C for six hours.[9]
- Cool the reaction mixture to room temperature and stir overnight.[9]
- Pour the resulting solution into ice water and adjust the pH to 7 with a 2M NaOH solution.[9]
- Extract the product with ethyl acetate (3 x 50 mL).[9]
- Wash the combined organic layers with brine, dry over anhydrous Na_2SO_4 , filter, and concentrate under reduced pressure to obtain a yellow solid.[9]
- The crude product can be further purified by recrystallization from a suitable solvent like ethanol.[13]

Yield: 75%[9]

This method offers a significant reduction in reaction time.[12][14]

Materials:

- 4-Hydroxy-3-methoxybenzaldehyde (as an example, can be adapted for 4-methoxybenzaldehyde)
- Nitromethane
- Ammonium acetate

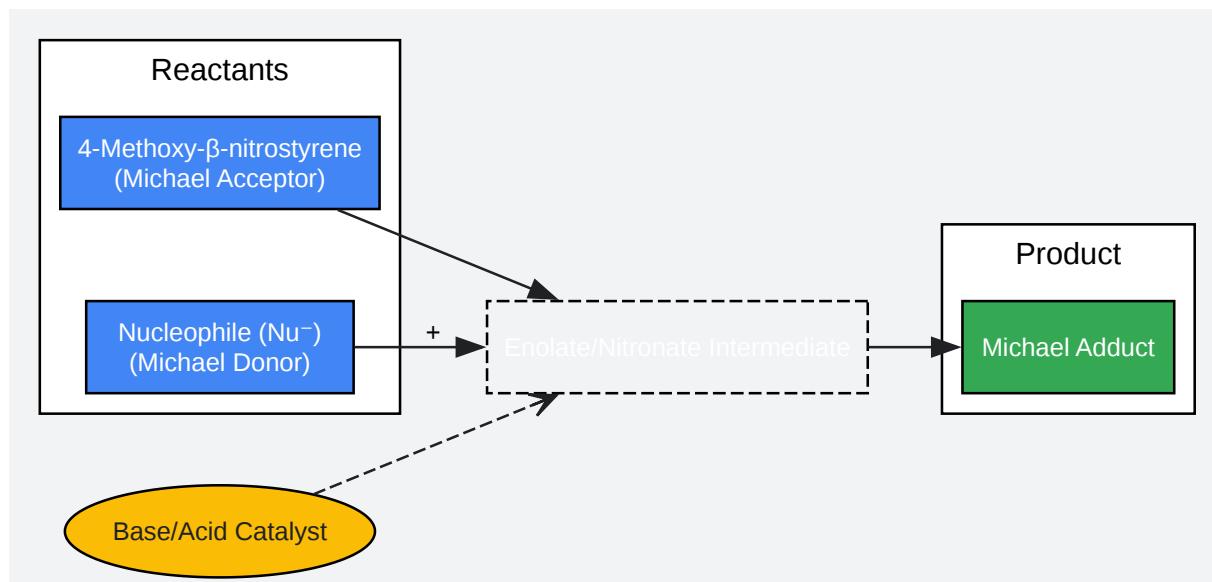
Procedure:

- In a 2-5 mL microwave vial, dissolve 4-hydroxy-3-methoxybenzaldehyde (0.46 g, 3.0 mmol) and ammonium acetate (0.06 g, 0.8 mmol) in nitromethane (2.5 mL).[12][14]
- Place the vial into a microwave reactor and heat to 150 °C for 5 minutes.[14]
- Monitor the reaction progress by TLC (petroleum ether/diethyl ether, 50:50 v/v).[14]
- After completion, transfer the reaction mixture to a round-bottom flask and remove the excess nitromethane using a rotary evaporator.[14]

4-Methoxy- β -nitrostyrene as a Michael Acceptor

The core reactivity of 4-methoxy- β -nitrostyrene lies in its susceptibility to nucleophilic attack at the β -carbon, a classic example of a Michael addition reaction. The strong electron-withdrawing nature of the nitro group polarizes the C=C double bond, making the β -carbon electrophilic.

General Reaction Scheme



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Caption: General scheme of the Michael addition reaction with 4-Methoxy- β -nitrostyrene.

Reactivity with Nucleophiles

4-Methoxy- β -nitrostyrene reacts with a variety of soft nucleophiles, including:

- Malonates: Diethyl malonate and dimethyl malonate are common nucleophiles used in Michael additions with β -nitrostyrenes.[15][16]
- β -Diketones: Compounds like acetylacetone and dipivaloylmethane can act as Michael donors.[17]
- Aldehydes and Ketones: In the presence of an organocatalyst, aldehydes and ketones can form enamine intermediates that subsequently act as nucleophiles.[18][19]
- Thiols: The addition of thiols is another important transformation.
- Silyl Ketene Acetals: These have been shown to react, sometimes leading to a competition between Michael and anti-Michael addition.[20]

Experimental Protocol: Michael Addition with Dimethyl Malonate

This protocol is based on a catalyzed Michael addition reaction.[9][16]

Materials:

- 4-Methoxy- β -nitrostyrene
- Dimethyl malonate
- Organocatalyst (e.g., alkylamino substituted triazine or a thiourea-functionalized catalyst)
- Base (e.g., Et₃N)
- Solvent (e.g., Toluene)

Procedure:

- To a solution of 4-methoxy- β -nitrostyrene (35.8 mg, 0.2 mmol) and dimethyl malonate (52 mg, 0.4 mmol) in a suitable solvent, add the organocatalyst.[16]
- Stir the reaction mixture at room temperature for the required duration (can range from hours to days depending on the catalyst).
- Upon completion, the catalyst can be removed (e.g., by filtration if heterogeneous) and the solvent evaporated.[9]
- The crude product is then purified by column chromatography on silica gel (hexane/EtOAc as eluent) to afford the desired Michael adduct.[9]

Yield: 78% (with a specific alkylamino substituted triazine catalyst)[16]

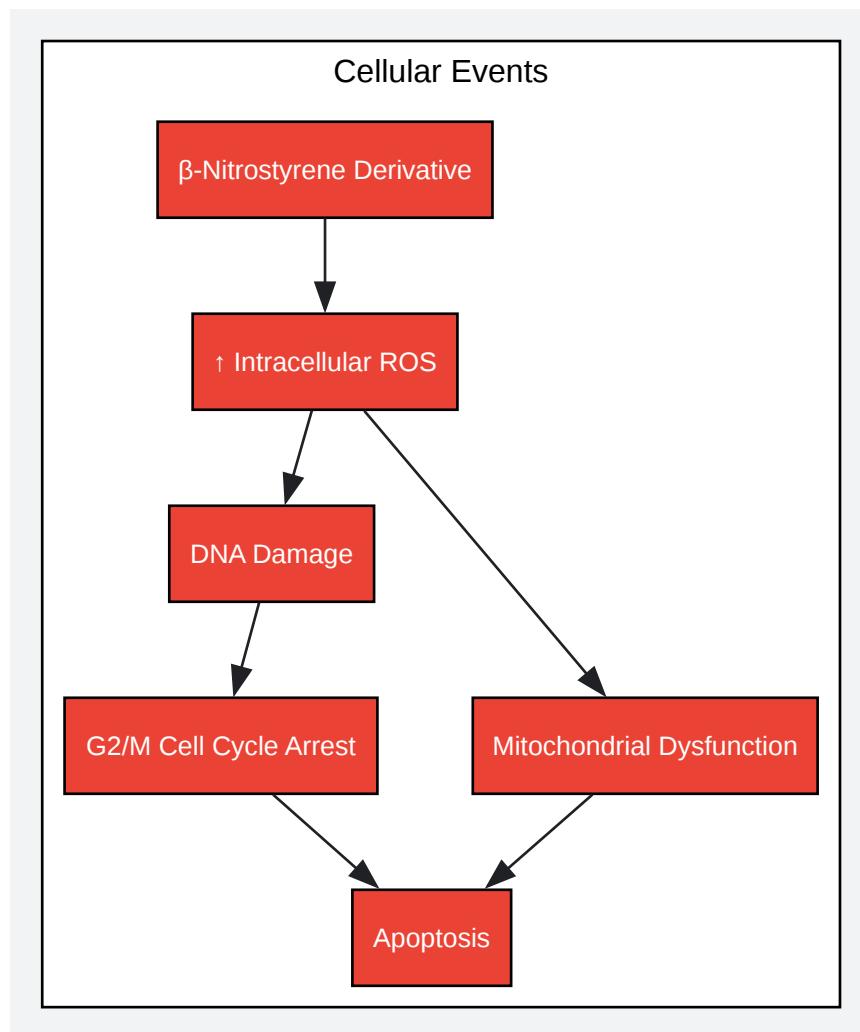
Applications in Drug Development and Biological Activity

Derivatives of β -nitrostyrene, including 4-methoxy- β -nitrostyrene, have garnered interest in drug development due to their diverse biological activities.[2][3]

- Anticancer Activity: Some β -nitrostyrene derivatives have been shown to suppress cell proliferation and induce apoptosis in various cancer cell lines.[2] For instance, a related compound, 3'-hydroxy-4'-methoxy- β -methyl- β -nitrostyrene, was found to inhibit tumorigenesis in colorectal cancer cells through the generation of reactive oxygen species (ROS), leading to DNA damage and mitochondrial dysfunction.[2]
- Antibacterial Activity: Certain β -nitrostyrene derivatives have demonstrated antibacterial properties, particularly against Gram-positive bacteria.[3]
- Enzyme Inhibition: There is evidence to suggest that β -nitrostyrene derivatives can act as inhibitors of enzymes such as protein-tyrosine phosphatases (PTPases).[21]

Proposed Mechanism of Anticancer Action

The anticancer effects of some β -nitrostyrene derivatives are believed to be mediated by the induction of oxidative stress.



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Caption: Proposed signaling pathway for the anticancer activity of a β -nitrostyrene derivative.[\[2\]](#)

Conclusion

4-Methoxy- β -nitrostyrene is a valuable and versatile chemical entity, primarily owing to its role as a Michaelis acceptor. Its straightforward synthesis via the Henry reaction and its reactivity with a broad spectrum of nucleophiles make it an important intermediate in organic synthesis. Furthermore, the emerging biological activities of its derivatives highlight its potential in the field of drug discovery and development. This guide has provided a comprehensive overview of its chemistry and applications, offering a solid foundation for researchers and scientists working with this compound.

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